

Solubility of 4-Amino-3,5-dimethylphenol in Methanol: A Technical Guide

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Compound of Interest

Compound Name: **4-Amino-3,5-dimethylphenol**

Cat. No.: **B131400**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Amino-3,5-dimethylphenol** in methanol. Due to a lack of specific quantitative solubility data in publicly available literature, this document focuses on providing detailed experimental protocols for determining the solubility of this compound, alongside general solubility information.

Introduction

4-Amino-3,5-dimethylphenol, also known as 4-hydroxy-2,6-dimethylaniline, is a substituted phenol and an aromatic amine. It is recognized as a major metabolite of Lidocaine. Understanding its solubility in common organic solvents like methanol is crucial for various applications in pharmaceutical research and development, including drug formulation, synthesis, and purification processes. Methanol is a polar protic solvent widely used in laboratories, making the solubility of compounds within it a key physicochemical parameter.

Solubility Data

While specific quantitative data for the solubility of **4-Amino-3,5-dimethylphenol** in methanol is not readily available in the literature, it is qualitatively described as being soluble in this solvent. A summary of the available information is presented in Table 1.

Table 1: Qualitative Solubility of **4-Amino-3,5-dimethylphenol** in Methanol

Compound	Solvent	Solubility	Source
4-Amino-3,5-dimethylphenol	Methanol	Soluble	Chemical Supplier Data Sheets

To obtain precise quantitative data, experimental determination is necessary. The following sections outline detailed protocols for this purpose.

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of a solid compound in a liquid solvent are the gravimetric (shake-flask) method and UV-Vis spectrophotometry.

Gravimetric Method (Shake-Flask Method)

This method directly measures the mass of the solute that can dissolve in a specific volume of solvent to form a saturated solution at a given temperature.

3.1.1 Materials and Equipment

- **4-Amino-3,5-dimethylphenol** (solid)
- Methanol (analytical grade)
- Analytical balance (accurate to at least 0.1 mg)
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 µm or less)
- Glass vials with screw caps
- Volumetric flasks and pipettes
- Drying oven

3.1.2 Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Amino-3,5-dimethylphenol** to a known volume of methanol in a sealed glass vial. The presence of undissolved solid is essential to ensure saturation.
 - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the vial to stand undisturbed at the constant temperature for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-warmed pipette to prevent precipitation.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved microparticles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a precise volume of the filtered, saturated solution to the pre-weighed dish.
 - Place the dish in a drying oven at a temperature sufficient to evaporate the methanol without decomposing the solute (a temperature below the boiling point of methanol, 64.7 °C, under vacuum is ideal).
 - Once the solvent has completely evaporated, cool the dish in a desiccator and weigh it.
 - Repeat the drying and weighing process until a constant mass is obtained.

3.1.3 Calculation of Solubility

The solubility can be calculated using the following formula:

Solubility (g/L) = (Mass of dish with residue - Mass of empty dish) / Volume of saturated solution taken

UV-Vis Spectrophotometric Method

This method is an indirect approach that determines the concentration of the solute in a saturated solution based on its absorbance of light. This requires the compound to have a chromophore that absorbs in the UV-Vis range.

3.2.1 Materials and Equipment

- All materials listed in section 3.1.1
- UV-Vis spectrophotometer
- Quartz cuvettes

3.2.2 Experimental Procedure

- Determination of Maximum Absorbance Wavelength (λ_{max}):
 - Prepare a dilute, non-saturated solution of **4-Amino-3,5-dimethylphenol** in methanol.
 - Scan the solution in the UV-Vis spectrophotometer (typically from 200 to 400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **4-Amino-3,5-dimethylphenol** in methanol with known concentrations.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and follow the Beer-Lambert law.
- Preparation and Analysis of Saturated Solution:

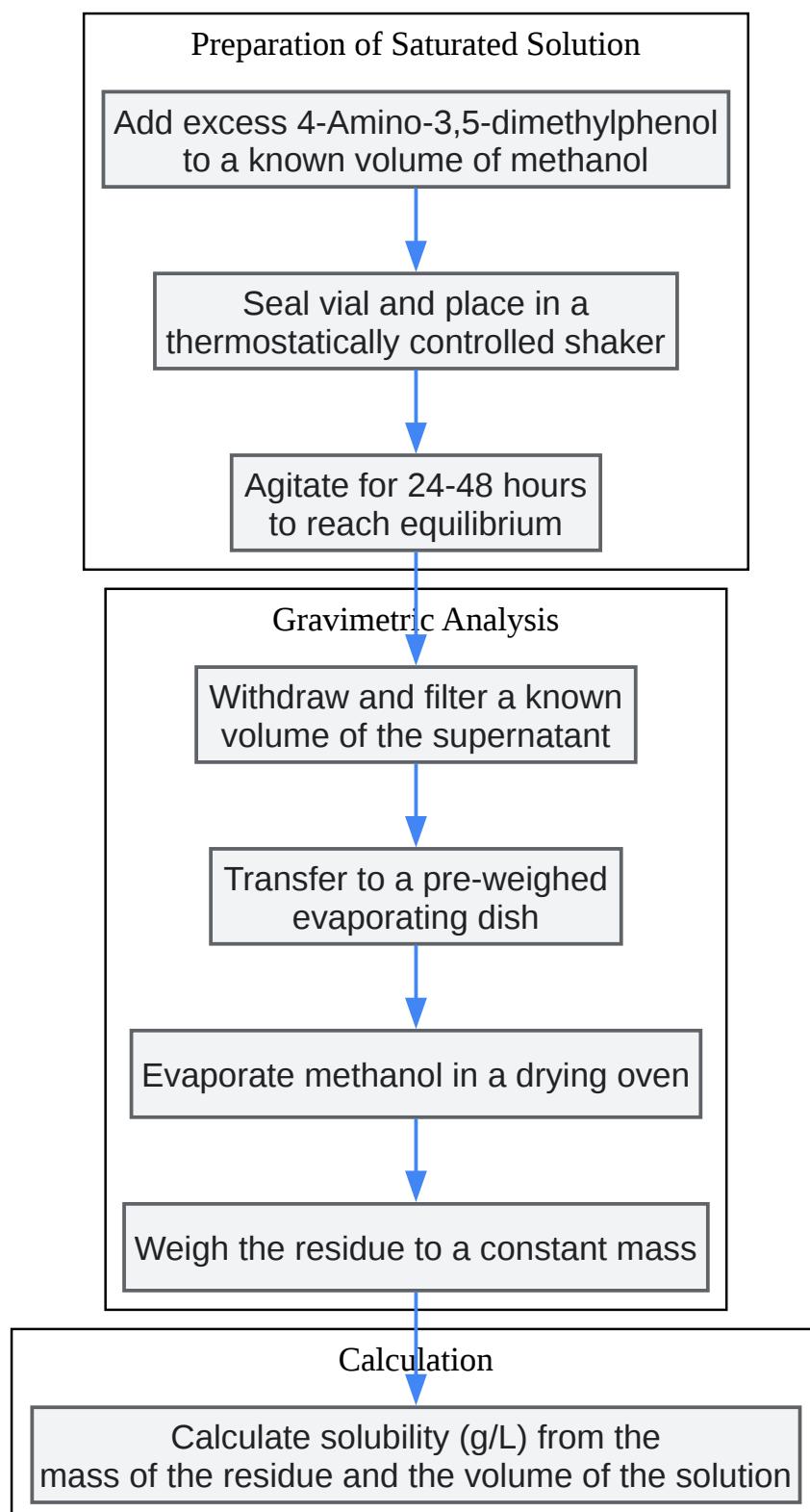
- Prepare a saturated solution of **4-Amino-3,5-dimethylphenol** in methanol as described in step 1 of the gravimetric method (section 3.1.2).
- After reaching equilibrium, filter the supernatant as described in step 2 of the gravimetric method.
- Accurately dilute a known volume of the filtered saturated solution with methanol to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .

3.2.3 Calculation of Solubility

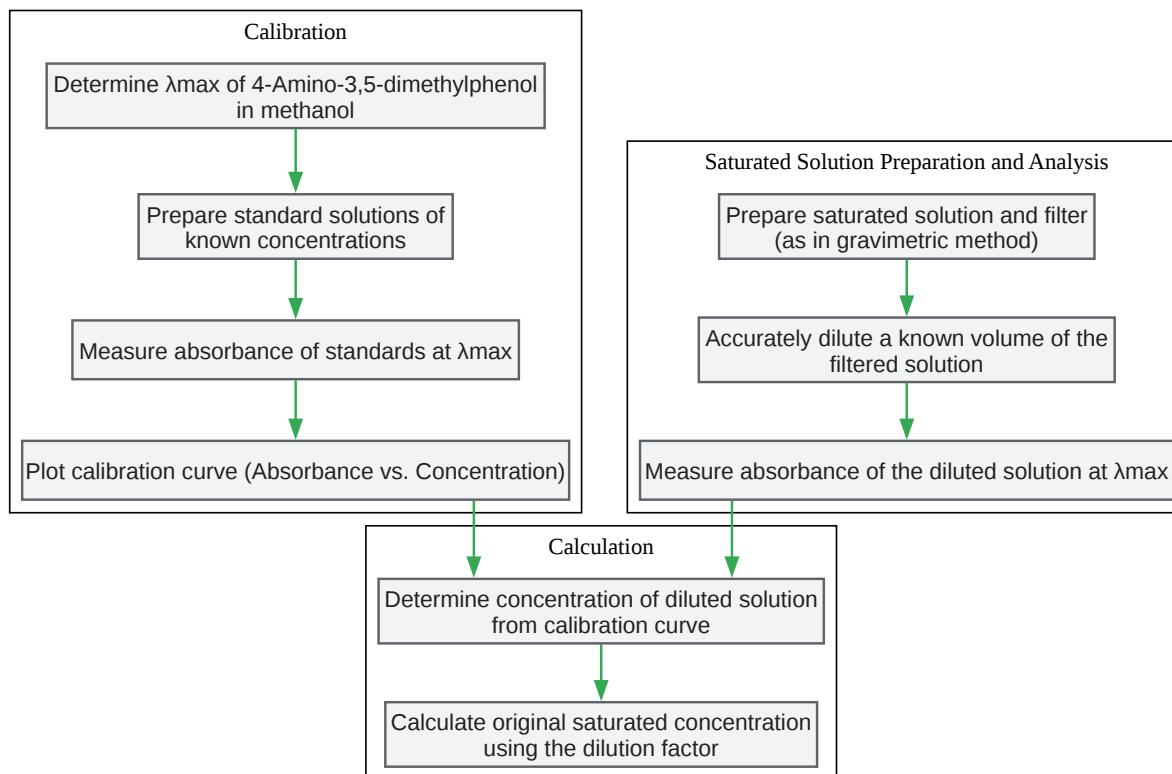
- Use the absorbance of the diluted sample and the equation of the calibration curve to determine the concentration of **4-Amino-3,5-dimethylphenol** in the diluted solution.
- Calculate the concentration in the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Workflow for UV-Vis Spectrophotometric Solubility Determination.

Conclusion

While quantitative data on the solubility of **4-Amino-3,5-dimethylphenol** in methanol is not currently published, this guide provides robust and standard experimental methodologies for its determination. Both the gravimetric and UV-Vis spectrophotometric methods are reliable

approaches that can yield accurate and precise solubility data, which is essential for researchers, scientists, and drug development professionals working with this compound. The choice of method will depend on the available equipment and the specific requirements of the study.

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